

Perfluorobutylsulfonyl fluoride physical properties

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
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An In-depth Technical Guide to the Physical and Chemical Properties of **PerfluorobutyIsulfonyl Fluoride**

Introduction

PerfluorobutyIsuIfonyI fluoride (PFBSF), also known as nonafluorobutanesuIfonyI fluoride (NfF), is a fluorinated organic compound with the chemical formula C₄F₉SO₂F.[1] It is a colorless to slightly yellow, volatile liquid at room temperature.[1][2][3] PFBSF serves as a crucial intermediate in the synthesis of a variety of specialty chemicals, including surfactants, pesticides, and pharmaceuticals.[3][4] Its high thermal and chemical stability, a characteristic of perfluorinated compounds, makes it a valuable reagent in organic synthesis.[5] This guide provides a comprehensive overview of the physical properties, experimental protocols for its synthesis and purification, and key chemical reactions of **perfluorobutyIsuIfonyI fluoride**.

Physical Properties

PerfluorobutyIsulfonyl fluoride is characterized by its high density, low refractive index, and immiscibility with water. It is, however, soluble in common organic solvents.[2] The physical properties are summarized in the table below.

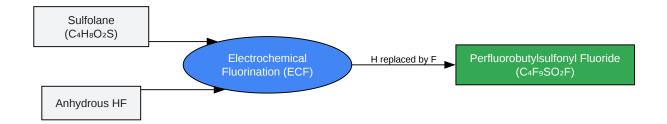


Property	Value	Reference
Molecular Formula	C4F10O2S (0r C4F9SO2F)	[1][2]
Molecular Weight	302.09 g/mol	[2][3][6]
Appearance	Colorless to light yellow transparent liquid	[1][3]
Boiling Point	64 - 66 °C	[1][2][7]
Melting Point	< -60 °C to -110 °C; some reports < -120 °C	[1][2][3][7][8][9]
Density	1.682 - 1.750 g/mL (at 20-25 °C)	[1][2][10]
Vapor Pressure	\sim 1.3 kPa (at 25 °C) or 178.4 mmHg (at 25 °C)	[8][9]
Refractive Index	n20/D 1.3 (lit.); n25D 1.2810	[1]
Solubility	Immiscible with water; soluble in common organic solvents.[2] Hydrolyzes in water.[1][10]	

Experimental Protocols Synthesis via Electrochemical Fluorination

PerfluorobutyIsulfonyl fluoride is commercially prepared through the electrochemical fluorination (ECF) of sulfolane (tetrahydrothiophene-1,1-dioxide).[2][11] The process involves the electrolysis of a solution of sulfolane in anhydrous hydrogen fluoride. During electrolysis, the hydrogen atoms on the sulfolane molecule are replaced with fluorine atoms to yield **perfluorobutyIsulfonyl fluoride**.[5]





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Caption: Synthesis of PFBSF via electrochemical fluorination of sulfolane.

Purification of Commercial PFBSF

Commercially available **perfluorobutyIsulfonyl fluoride** is often contaminated with perfluorosulfolane (6-10 mol %).[2] A purification protocol can be employed to remove this impurity.

Methodology:

- The commercial PFBSF is vigorously stirred with a concentrated aqueous solution containing a 1:1 molar ratio of potassium phosphate (K₃PO₄) and dipotassium phosphate (K₂HPO₄) for 96 hours.[2]
- During this process, the perfluorosulfolane impurity reacts with the alkaline solution to form a
 water-soluble salt, while the PFBSF remains unchanged and insoluble in the aqueous layer.
 [12]
- After the reaction is complete, the mixture separates into two layers. The lower layer, containing the purified PFBSF, is separated.[12]
- The aqueous layer is removed, and the product is further purified by distillation from phosphorus pentoxide (P₂O₅).[2]
- This procedure yields PFBSF with a purity greater than 99 mol % and near-quantitative recovery.[2]





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Caption: Workflow for the purification of commercial PFBSF.

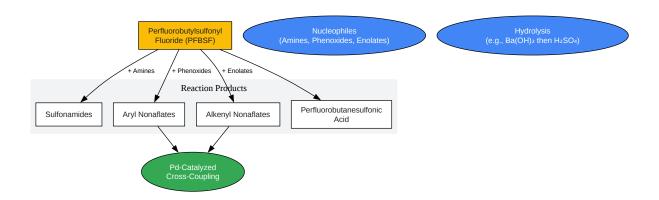
Chemical Reactivity and Applications

PerfluorobutyIsulfonyl fluoride is a versatile reagent, primarily used as an entry point to nonafluorobutanesulfonates (nonaflates).[2] The fluoride leaving group is readily substituted by various nucleophiles.[2]

Key Reactions:

- Reaction with Nucleophiles: PFBSF reacts with nucleophiles such as amines, phenoxides, and enolates to produce the corresponding sulfonamides, aryl nonaflates, and alkenyl nonaflates, respectively.[2]
- Hydrolysis: While stable in water at a pH below 12, it can be hydrolyzed by strong bases like barium hydroxide to yield barium perfluorobutanesulfonate. Treatment with sulfuric acid then produces perfluorobutanesulfonic acid.[2]
- Applications in Catalysis: Aryl and alkenyl nonaflates derived from PFBSF are valuable electrophiles in palladium-catalyzed cross-coupling reactions, such as the Buchwald-Hartwig amination.[2] Nonaflates often exhibit greater stability and resistance to hydrolysis compared to their triflate counterparts.[2]





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Caption: General reactivity pathways of **perfluorobutyIsulfonyl fluoride**.

Safety and Handling

PerfluorobutyIsulfonyl fluoride is classified as a corrosive substance that can cause severe skin burns and serious eye damage.[6][13] It may also be corrosive to metals.[13] When handling, appropriate personal protective equipment, including gloves, protective clothing, and eye/face protection, is essential.[13] Work should be conducted in a well-ventilated area.[13] Containers should be kept tightly closed in a cool, dry place.[4][13]

Conclusion

PerfluorobutyIsulfonyl fluoride is a pivotal chemical intermediate with well-defined physical properties and established synthetic and purification protocols. Its primary utility lies in its role as a precursor to nonaflates, which are increasingly important electrophiles in modern organic synthesis, particularly in the development of pharmaceuticals and agrochemicals. A thorough understanding of its properties, handling requirements, and reactivity is crucial for its safe and effective use in research and industrial applications.



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- To cite this document: BenchChem. [Perfluorobutylsulfonyl fluoride physical properties].
 BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b146102#perfluorobutylsulfonyl-fluoride-physical-properties]

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